

Safety and handling of 5-Bromo-3-(bromomethyl)benzo[b]thiophene

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Compound of Interest

Compound Name: 5-Bromo-3-(bromomethyl)benzo[b]thiophene

Cat. No.: B159892

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An In-depth Technical Guide on the Safety and Handling of 5-Bromo-3-(bromomethyl)benzo[b]thiophene

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and institutional safety protocols.

Introduction

5-Bromo-3-(bromomethyl)benzo[b]thiophene is a halogenated aromatic compound belonging to the benzothiophene family. It is a highly reactive and potentially toxic compound that serves as a key intermediate in organic synthesis.^[1] Its utility is particularly noted in the development of pharmaceuticals, organic electronic materials, and other complex heterocyclic compounds.^[1] The presence of two bromine atoms, one on the benzene ring and one in the methyl group, imparts significant reactivity, making it a versatile building block for introducing the benzothiophene scaffold into larger molecules.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5-Bromo-3-(bromomethyl)benzo[b]thiophene** is provided in the table below. Data for some properties of the specific compound are not readily available in the public domain.

Property	Value	Reference(s)
CAS Number	1757-24-0	[1]
Molecular Formula	C ₉ H ₆ Br ₂ S	[1]
Molecular Weight	306.02 g/mol	[2]
Appearance	Solid	[2]
Boiling Point	366.023 °C at 760 mmHg	[1]
Flash Point	175.165 °C	[1]
Density	1.928 g/cm ³	[1]
Storage Temperature	2-8°C, Sealed in dry conditions	

Safety and Handling

Hazard Identification

While a comprehensive GHS classification for **5-Bromo-3-(bromomethyl)benzo[b]thiophene** is not uniformly available, related brominated benzothiophene compounds are known to be irritants and potentially harmful. Based on data for similar compounds, it should be handled as a substance that is:

- Irritating to the eyes, respiratory system, and skin.[1]
- Potentially harmful if swallowed, inhaled, or absorbed through the skin.[1]

First Aid Measures

In case of exposure, the following first aid measures are recommended based on structurally similar compounds:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[1]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Seek immediate medical attention.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.^[1]

Personal Protective Equipment (PPE)

When handling **5-Bromo-3-(bromomethyl)benzo[b]thiophene**, the following personal protective equipment should be worn:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a flame-resistant laboratory coat.^[1]
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If a fume hood is not available or if there is a risk of aerosolization, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Storage and Handling

- Store in a tightly sealed container in a cool, dry, and well-ventilated area. A recommended storage temperature is 2-8°C.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Avoid breathing dust, vapor, mist, or gas.^[1]
- Avoid contact with skin, eyes, and clothing.^[1]
- Use only non-sparking tools and take precautionary measures against static discharge.

Experimental Protocols

Representative Synthesis Protocol: Radical Bromination

The synthesis of **5-Bromo-3-(bromomethyl)benzo[b]thiophene** can be achieved via radical bromination of 5-bromo-3-methylbenzo[b]thiophene. The following is a representative protocol

adapted from procedures for similar compounds.

Materials:

- 5-bromo-3-methylbenzo[b]thiophene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (or AIBN) as a radical initiator
- Anhydrous carbon tetrachloride (or a safer alternative like n-heptane)
- Petroleum ether for washing

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 5-bromo-3-methylbenzo[b]thiophene in the chosen anhydrous solvent.
- Add N-Bromosuccinimide (a slight molar excess) and a catalytic amount of benzoyl peroxide to the solution.
- Heat the reaction mixture to reflux under irradiation with a lamp (e.g., 200W bulb) to initiate the radical reaction.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC). The reaction is typically stirred at reflux for several hours.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel, eluting with a non-polar solvent system (e.g., hexane/ethyl acetate mixture).

- Wash the purified product with petroleum ether and dry under vacuum to obtain **5-Bromo-3-(bromomethyl)benzo[b]thiophene**.

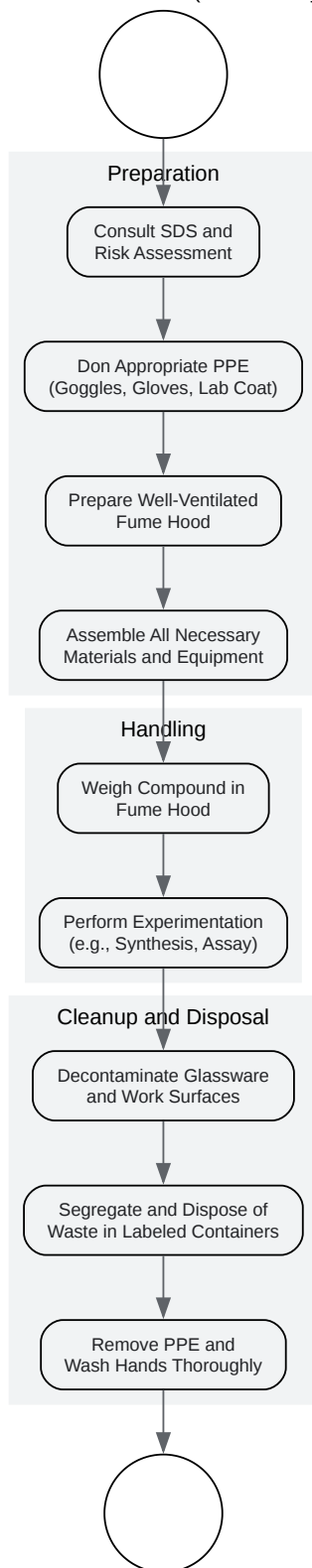
Reactivity and Use in Further Synthesis

The bromomethyl group at the 3-position is highly reactive and susceptible to nucleophilic substitution. This allows for the introduction of a variety of functional groups at this position, making it a valuable precursor for the synthesis of a wide range of derivatives. Common reactions include:

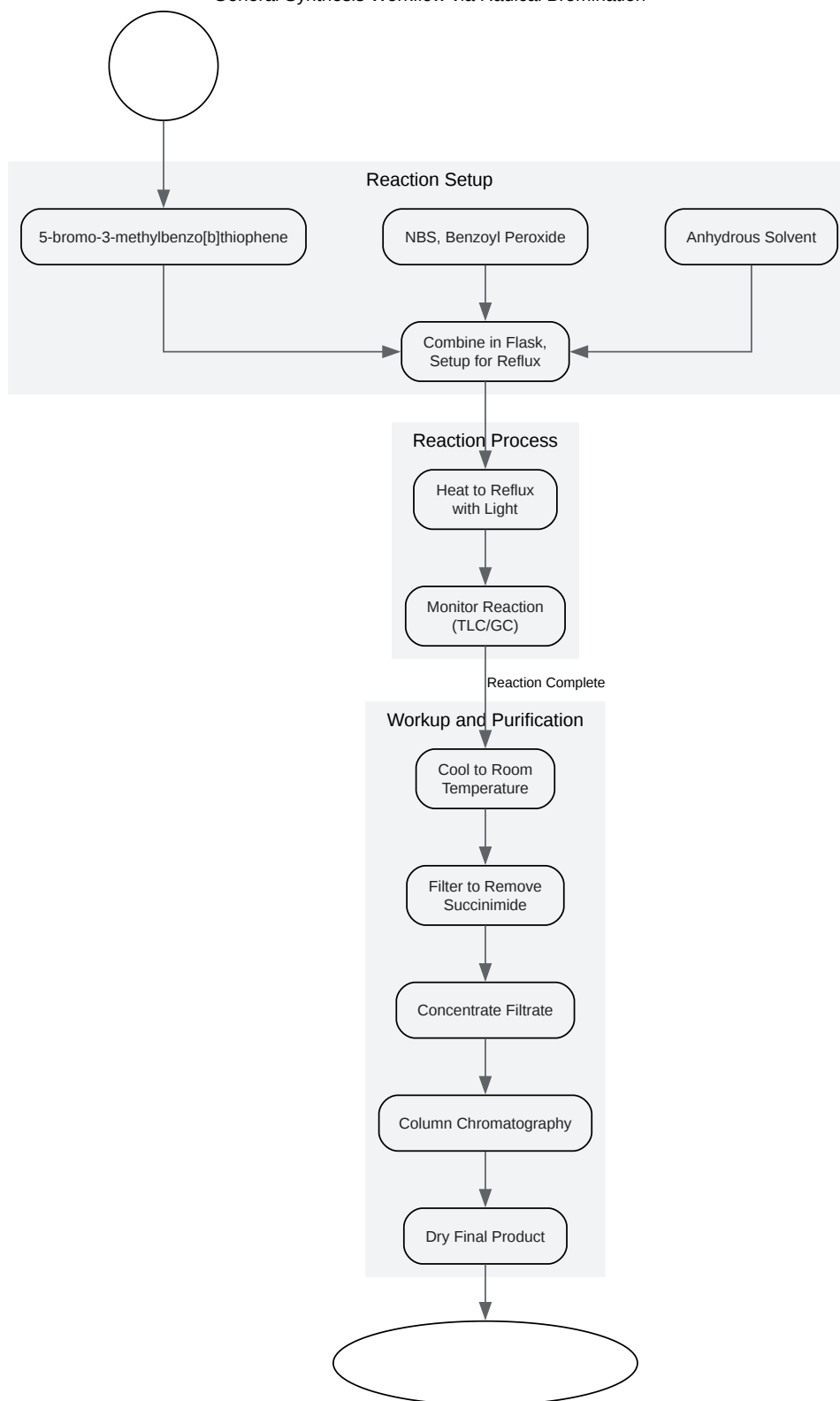
- **Nucleophilic Substitution:** Reaction with nucleophiles such as amines, alcohols, and thiols to form the corresponding substituted products.
- **Cross-Coupling Reactions:** The bromine atom on the benzothiophene ring can participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira) to form carbon-carbon bonds.

Visualizations

Safe Handling Workflow for 5-Bromo-3-(bromomethyl)benzo[b]thiophene

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **5-Bromo-3-(bromomethyl)benzo[b]thiophene**.

General Synthesis Workflow via Radical Bromination

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Caption: General Synthesis Workflow via Radical Bromination.

Biological Activity and Applications

Derivatives of benzothiophene are known to possess a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3] Preliminary studies on compounds structurally similar to **5-Bromo-3-(bromomethyl)benzo[b]thiophene** suggest potential antimicrobial and anticancer activities.[3] The mechanism of action for its potential anticancer effects could involve interference with critical signaling pathways related to cell proliferation and survival, potentially leading to apoptosis.[3] However, specific signaling pathways for **5-Bromo-3-(bromomethyl)benzo[b]thiophene** have not been elucidated in the reviewed literature.

Its primary application is as a versatile intermediate in medicinal chemistry and materials science.[1][3] The reactivity of the bromomethyl group allows for its use in the synthesis of a library of derivatives for drug discovery and for the creation of novel organic electronic materials.[1][3]

Conclusion

5-Bromo-3-(bromomethyl)benzo[b]thiophene is a valuable synthetic intermediate with significant potential in research and development. Its handling requires strict adherence to safety protocols due to its potential hazards. The information provided in this guide serves as a foundational resource for its safe handling, synthesis, and application. Further research is needed to fully characterize its toxicological properties and to explore its potential biological activities in detail. Always consult a comprehensive and official Safety Data Sheet before handling this compound.

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